

Application of ent-Florfenicol-d3 in Aquaculture Residue Testing: A Detailed Guide

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Compound of Interest

Compound Name: ent-Florfenicol-d3

Cat. No.: B12421759

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Introduction

Florfenicol is a broad-spectrum synthetic antibiotic extensively used in aquaculture to control and treat bacterial diseases in fish and other aquatic species.[1][2][3] The widespread use of florfenicol raises concerns about potential residues in aquaculture products intended for human consumption, necessitating robust and reliable analytical methods for their monitoring.[1] **ent-Florfenicol-d3**, a deuterated stable isotope of florfenicol, serves as an ideal internal standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[4][5] Its use significantly improves the accuracy and precision of the analytical method by compensating for matrix effects and variations in sample preparation and instrument response.

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **ent-Florfenicol-d3** for the determination of florfenicol and its major metabolite, florfenicol amine, in aquaculture products.

Quantitative Data Summary

The following tables summarize the performance characteristics of analytical methods utilizing **ent-Florfenicol-d3** or similar methodologies for the determination of florfenicol and florfenicol amine in various matrices.

Table 1: Limits of Detection (LOD) and Quantification (LOQ)

Analyte	Matrix	LOD	LOQ	Reference
Florfenicol	Fish Muscle	0.0005 mg/kg	0.01 mg/kg	[6]
Florfenicol Amine	Fish Muscle	0.0005 mg/kg	0.01 mg/kg	[6]
Florfenicol	Animal Feed	50 µg/kg	200 µg/kg	[7]
Chloramphenicol	Muscle, Viscera, Fat, Eggs, Milk, Honey	-	0.00015 ppm	
Thiamphenicol	Muscle, Viscera, Fat, Eggs, Milk, Honey	-	0.005 ppm	
Florfenicol	Muscle, Viscera, Fat, Eggs, Milk, Honey	-	0.005 ppm	
Florfenicol Amine	Muscle, Viscera, Fat, Eggs, Milk, Honey	-	0.005 ppm	

Table 2: Recovery and Precision Data

Analyte	Matrix	Fortification Level(s)	Recovery (%)	Relative Standard Deviation (RSD, %)	Reference
Florfenicol	Eel and Bovine Muscle, Fat, Liver	Two Levels	93-104	<6	[6]
Florfenicol Amine	Eel and Bovine Muscle, Fat, Liver	Two Levels	93-104	<6	[6]
Florfenicol	Animal Feed	100-1000 µg/kg	-	12-19 (Reproducibility)	[7]
Florfenicol Amine	Catfish Muscle	0.075-35 µg/g	85.7-92.3	4.8-17.2	[8]
Chloramphenicol, Thiamphenicol, Florfenicol, Florfenicol Amine	Beef, Pork, Chicken, Shrimp, Eel, Flatfish	3 Levels	64.26-116.51 (Inter-day)	≤ 14.39 (Inter-day)	[9]

Experimental Protocols

This section outlines a comprehensive protocol for the analysis of florfenicol and florfenicol amine in fish tissue using **ent-Florfenicol-d3** as an internal standard, based on established methodologies.[\[5\]](#)[\[9\]](#)[\[10\]](#)

Preparation of Standard Solutions

- Stock Solutions (1 mg/mL): Accurately weigh approximately 10 mg of florfenicol and florfenicol amine reference standards and dissolve each in 10 mL of methanol to prepare individual stock solutions.
- **ent-Florfenicol-d3** Internal Standard (IS) Stock Solution (100 µg/mL): Accurately weigh 1 mg of **ent-Florfenicol-d3** and dissolve it in 10 mL of methanol.[\[5\]](#)
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solutions with an appropriate solvent (e.g., acetonitrile or methanol) to create calibration curves.
- Internal Standard Working Solution (1 µg/mL): Dilute the **ent-Florfenicol-d3** stock solution with 50% methanol to a final concentration of 1 µg/mL.

Note: Store all stock and working solutions at -20°C in the dark.[\[5\]](#)

Sample Preparation

This protocol is a general guideline and may require optimization for different fish species and tissue types.

- Homogenization: Weigh approximately 2 g of minced and homogenized fish muscle tissue into a 50 mL centrifuge tube.[\[10\]](#)
- Fortification: Spike the sample with a known concentration of the **ent-Florfenicol-d3** internal standard working solution.
- Extraction:
 - Add 10 mL of ethyl acetate to the tube.[\[10\]](#)
 - Homogenize the mixture for 30 seconds using a high-speed homogenizer.[\[10\]](#)
 - Shake or vortex the mixture for 10-20 minutes.[\[10\]](#)
 - Centrifuge at 3500 rpm for 10 minutes at 4°C.[\[10\]](#)
 - Carefully transfer the supernatant (ethyl acetate layer) to a clean tube.

- Repeat the extraction step twice more, combining the supernatants.
- Evaporation: Evaporate the combined ethyl acetate extracts to dryness under a gentle stream of nitrogen at 40-50°C.
- Reconstitution and Clean-up (Liquid-Liquid Extraction):
 - Reconstitute the residue in 3 mL of a 3% NaCl solution.
 - Add 3 mL of n-hexane and vortex for 1 minute for defatting.
 - Centrifuge and discard the upper n-hexane layer.
 - Repeat the n-hexane wash.
 - Extract the aqueous layer with 5 mL of ethyl acetate by vortexing for 1 minute.
 - Centrifuge and collect the upper ethyl acetate layer. Repeat this extraction.
 - Evaporate the combined ethyl acetate extracts to dryness.
- Final Reconstitution: Reconstitute the final residue in a suitable volume (e.g., 1 mL) of the initial mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are typical LC-MS/MS parameters. Instrument conditions should be optimized for the specific equipment used.

- LC System: UPLC or HPLC system
- Column: A reversed-phase C18 column (e.g., Waters Acquity BEH C18, 50 mm x 2.1 mm, 1.7 μ m) is commonly used.^[5]
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile or methanol
- Flow Rate: 0.2 - 0.4 mL/min

- Injection Volume: 5 - 10 μ L
- Column Temperature: 30-40°C
- Gradient Elution: A typical gradient starts with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analytes, followed by a re-equilibration step.
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for florfenicol and positive mode for florfenicol amine.[\[9\]](#)
- Analysis Mode: Multiple Reaction Monitoring (MRM)

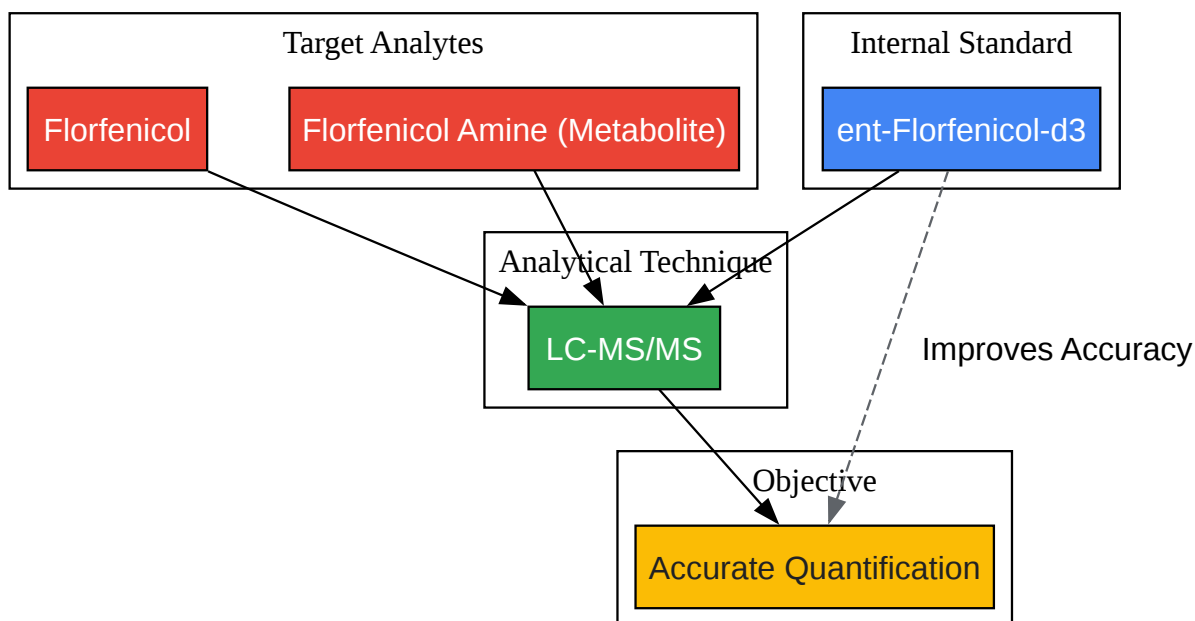
Table 3: Example MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Florfenicol	356.0	336.0	-
356.0	185.0	-	
Florfenicol Amine	247.1	229.1	-
247.1	185.1	-	
ent-Florfenicol-d3 (IS)	359.0	339.0	-

Note: The specific precursor and product ions, as well as collision energies, must be optimized on the specific instrument.

Visualizations

The following diagrams illustrate the key workflows and relationships in the analysis of florfenicol residues.



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References

- 1. [ijah.in \[ijah.in\]](#)
- 2. Pharmacokinetics and biosafety evaluation of a veterinary drug florfenicol in rainbow trout, *Oncorhynchus mykiss* (Walbaum 1792) as a model cultivable fish species in temperate water - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Florfenicol and Florfenicol Amine Quantification in Bull Serum and Seminal Plasma by a Single Validated UHPLC-MS/MS Method - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Determination of total florfenicol residues as florfenicol amine in bovine tissues and eel by liquid chromatography-tandem mass spectrometry using external calibration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Determination of Florfenicol, Thiamfenicol and Chloramfenicol at Trace Levels in Animal Feed by HPLC–MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Frontiers | Simultaneous Quantification of Chloramphenicol, Thiamphenicol, Florfenicol, and Florfenicol Amine in Animal and Aquaculture Products Using Liquid Chromatography-Tandem Mass Spectrometry [frontiersin.org]
- 10. Evaluation of absorption and depletion of florfenicol in European seabass *Dicentrarchus labrax* - PMC [pmc.ncbi.nlm.nih.gov]
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